Titanium tetranitrate

• CAS: 12372-56-4
• Molecular Formula: H4N4O12Ti
• Molecular Weight: 299.92 g/mol

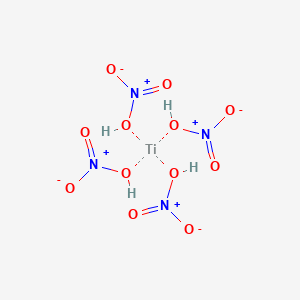

• SMILES: [N+](=O)(O)[O-].[N+](=O)(O)[O-].[N+](=O)(O)[O-].[N+](=O)(O)[O-].[Ti]
• InChI: InChI=1S/4HNO3.Ti/c4*2-1(3)4;/h4*(H,2,3,4)
• InChIKey: WDTVZGCQCHXNKT-UHFFFAOYSA-N

Titanium tetranitrate (Ti(NO3)4, CAS 12372-56-4) is a volatile, anhydrous, binary transition metal nitrate that serves as a unique, carbon- and hydrogen-free precursor. It is a colorless, diamagnetic solid that sublimes readily at 100-120 °C under reduced pressure , distinguishing it from less volatile metal nitrates and common titanium precursors like titanium(IV) isopropoxide (TTIP).

Titanium Tetranitrate (Ti(NO3)4) Procurement: Volatility & Reactivity Profile

Titanium tetranitrate (Ti(NO3)4, CAS 12372-56-4) is a volatile, anhydrous, binary transition metal nitrate that serves as a unique, carbon- and hydrogen-free precursor . It is a colorless, diamagnetic solid that sublimes readily at 100-120 °C under reduced pressure , distinguishing it from less volatile metal nitrates and common titanium precursors like titanium(IV) isopropoxide (TTIP) . Its high reactivity, even toward hydrocarbons, and facile thermal decomposition to TiO2 make it a compound of choice for advanced material synthesis where precursor purity and decomposition pathways are critical .

• [1] Wikipedia contributors. (2024, September 26). Titanium(IV) nitrate. In Wikipedia, The Free Encyclopedia. Retrieved May 13, 2026. View Source
• [2] Smith, R. C., Taylor, C. J., Roberts, J. T., Hoilien, N., Campbell, S. A., & Gladfelter, W. L. (2000). Amorphous Mixed TiO2 and SiO2 Films on Si(100) by Chemical Vapor Deposition. MRS Proceedings, 611, C2.8.1. View Source

Why Titanium Tetranitrate Cannot Be Substituted by Generic In-Class Analogs

Simply substituting titanium tetranitrate with another Group IV nitrate or a titanium alkoxide for CVD or materials synthesis will lead to markedly different outcomes. The compound’s unique combination of high volatility and specific decomposition pathway dictates film microstructure . Unlike hafnium or zirconium nitrates, Ti(NO3)4's higher vapor pressure allows for more practical sublimation conditions . Compared to titanium(IV) isopropoxide (TTIP), its significantly lower activation energy for deposition (Er = 98 vs. 135 kJ/mol) enables crystalline film growth at substantially lower temperatures, directly impacting process thermal budgets and substrate compatibility . Generic substitution ignores these critical, quantifiable performance differentials.

• [1] Gladfelter, W. L., Taylor, C. J., Gilmer, D. C., Colombo, D. G., Wilk, G. D., Campbell, S. A., & Roberts, J. (1999). A Tale of Two Precursors: UHV-CVD of TiO2 From Titanium Nitrate and Titanium Isopropoxide. MRS Online Proceedings Library. View Source
• [2] Ptable. (n.d.). Hafnium nitrate. Retrieved May 13, 2026. View Source
• [3] Does Chemistry Really Matter in the Chemical Vapor Deposition of Titanium Dioxide? Precursor and Kinetic Effects on the Microstructure of Polycrystalline Films. (1999). Journal of the American Chemical Society, 121(22). View Source

Quantitative Evidence Guide for Titanium Tetranitrate Selection

Lower Activation Energy Enables Lower Temperature TiO2 CVD vs. Titanium(IV) Isopropoxide

In a direct head-to-head study of UHV-CVD precursors, titanium tetranitrate demonstrated a significantly lower activation energy for the deposition of TiO2 films compared to titanium(IV) isopropoxide (TTIP). This allows for deposition at substantially lower substrate temperatures, a critical advantage for thermally sensitive substrates .

Evidence Dimension	Activation Energy for TiO2 Deposition (Er)
Target Compound Data	98 kJ/mol
Comparator Or Baseline	Titanium(IV) isopropoxide at 135 kJ/mol
Quantified Difference	37 kJ/mol lower for Ti(NO3)4 (a 27% reduction)
Conditions	Ultra-high vacuum CVD reactor at low pressures (<10^-4 Torr) on silicon substrates

Why This Matters

A 27% lower activation energy directly translates to the ability to grow crystalline TiO2 films at temperatures below 200 °C, significantly reducing the thermal budget and enabling integration with materials that cannot withstand the higher temperatures required by TTIP.

• [1] Does Chemistry Really Matter in the Chemical Vapor Deposition of Titanium Dioxide? Precursor and Kinetic Effects on the Microstructure of Polycrystalline Films. (1999). Journal of the American Chemical Society, 121(22). View Source

Superior Volatility Simplifies Precursor Delivery Compared to Hafnium Tetranitrate

Titanium tetranitrate can be sublimed under more practical vacuum conditions than its hafnium analog. Ti(NO3)4 is reported to sublime at 100–120 °C and a pressure of 90–100 Pa , whereas Hf(NO3)4 requires a significantly lower pressure of 0.1 mmHg (≈13 Pa) at a similar temperature . This indicates a higher vapor pressure for the titanium compound, simplifying vacuum system requirements.

Evidence Dimension	Sublimation Pressure at 110-120 °C
Target Compound Data	90–100 Pa
Comparator Or Baseline	Hafnium tetranitrate at 13 Pa (0.1 mmHg) at 110 °C
Quantified Difference	Ti(NO3)4 sublimes at a pressure approximately 7 times higher than required for Hf(NO3)4, indicating a higher vapor pressure.
Conditions	Reduced pressure sublimation for precursor purification and CVD delivery

Why This Matters

Higher volatility at milder vacuum levels enables the use of less complex and costly vacuum delivery systems, making Ti(NO3)4 a more practical and economically viable precursor for industrial CVD processes compared to Hf(NO3)4.

• [1] Ptable. (n.d.). Hafnium nitrate. Retrieved May 13, 2026. View Source

Control Over TiO2 Polymorph Synthesis vs. Titanium Oxyfluoride and Oxysulfate

Thermal decomposition of titanium tetranitrate at 700 °C yields spherical TiO2 nanoparticles of both anatase and rutile phases . In a direct comparative study, decomposition of two alternative precursors, titanium oxyfluoride (TiOF2) and titanium oxysulfate (TiOSO4), under the same conditions produced only the anatase phase, with significantly larger, non-spherical particles of 200–300 nm .

Evidence Dimension	TiO2 Polymorph Phase and Particle Morphology after 700 °C Decomposition
Target Compound Data	Spherical nanoparticles of mixed anatase and rutile phases
Comparator Or Baseline	TiOF2 and TiOSO4: Pure anatase phase, particles of 200–300 nm
Quantified Difference	Ti(NO3)4 uniquely provides a rutile/anatase mixture and avoids large (200-300 nm) particle formation.
Conditions	Thermal decomposition at 700 °C, with and without organic additive (OP9)

Why This Matters

The ability to access mixed-phase (anatase/rutile) TiO2 nanoparticles, which often exhibit enhanced photocatalytic activity compared to pure anatase, provides a material synthesis advantage not afforded by other common titanium salt precursors.

• [1] Sofronov, D., Demidov, O., Doroshenko, A., Sofronova, E., Shaposhnyk, A., Kapustnik, O., & Mateychenko, P. (2024). Formation of TiO2 particles during thermal decomposition of Ti(NO3)4, TiOF2 and TiOSO4. Journal of Materials Research and Technology. View Source

Carbon-Free Decomposition for High-Purity TiO2 Dielectrics vs. Alkoxide Precursors

As a carbon- and hydrogen-free molecule, titanium tetranitrate offers a fundamental purity advantage over metal-organic precursors like titanium(IV) isopropoxide. The decomposition of Ti(NO3)4 produces exclusively TiO2 and gaseous NO2 and O2 byproducts , whereas alkoxide decomposition can leave carbon contamination in the film. This was demonstrated in the fabrication of TiO2 capacitors, where Ti(NO3)4-derived films exhibited leakage current densities as low as 10^-8 A·cm^-2 .

Evidence Dimension	Film Purity and Electrical Performance
Target Compound Data	Leakage current density of 10^-8 A·cm^-2 for Ti(NO3)4-derived TiO2 capacitors
Comparator Or Baseline	Class of metal-organic precursors (e.g., TTIP) which can leave carbon residues, potentially degrading electrical properties.
Quantified Difference	Ti(NO3)4 is carbon-free, eliminating a source of performance-degrading contamination in the film.
Conditions	TiO2 films deposited by UHV-CVD and fabricated into gate dielectric capacitors.

Why This Matters

For electronic applications demanding ultra-high purity dielectrics, the intrinsic carbon-free nature of Ti(NO3)4 mitigates the risk of carbon-related leakage paths and dielectric degradation, a critical selection criterion for gate oxide and capacitor fabrication.

• [1] Kim, H.-S., Campbell, S. A., Gilmer, D. C., Kaushik, V., Conner, J., Prabhu, L., & Anderson, A. (1999). Determination of effects of deposition and anneal properties for tetranitratotitanium deposited TiO2 dielectrics. View Source

High-Impact Application Scenarios for Titanium Tetranitrate

Low-Temperature Chemical Vapor Deposition (CVD) of Gate Dielectrics

Titanium tetranitrate is the precursor of choice for depositing high-k TiO2 gate dielectrics on temperature-sensitive semiconductor substrates. Its low activation energy for decomposition (98 kJ/mol) enables crystalline film growth at temperatures as low as 184 °C, well below the limits of many CMOS back-end processes . This directly leverages the 27% lower activation energy compared to TTIP , enabling integration without damaging underlying device structures.

Synthesis of Mixed-Phase (Anatase/Rutile) TiO2 Nanoparticles for Photocatalysis

For applications requiring enhanced photocatalytic activity, such as water splitting or pollutant degradation, Ti(NO3)4 is an indispensable precursor. Unlike TiOF2 or TiOSO4 which only produce large anatase particles, thermal decomposition of Ti(NO3)4 at 700 °C yields a spherical nanoparticle mixture of the photocatalytically superior anatase and rutile phases . This direct polymorph control is a key procurement driver.

Deposition of Ultra-Pure TiO2 Films for High-Performance Capacitors

The absence of carbon and hydrogen in the Ti(NO3)4 molecule is a critical differentiator for fabricating low-leakage TiO2 capacitors. The precursor's clean decomposition to TiO2, NO2, and O2 eliminates the carbon contamination inherent to metal-organic precursors, enabling the achievement of very low leakage current densities (10^-8 A·cm^-2) . This makes it the superior choice for precision electronic components where purity is paramount.

Practical Delivery for CVD in Industrial-Scale Vacuum Systems

The higher vapor pressure of Ti(NO3)4, quantified by its ability to sublime at 90-100 Pa compared to the 13 Pa required for Hf(NO3)4 , makes it a more industrially compatible precursor. This enables the use of simpler, less costly vacuum delivery systems for depositing titanium-containing oxide films, directly addressing a key procurement concern of capital and operational expenditure.

• [1] Does Chemistry Really Matter in the Chemical Vapor Deposition of Titanium Dioxide? Precursor and Kinetic Effects on the Microstructure of Polycrystalline Films. (1999). Journal of the American Chemical Society, 121(22). View Source
• [2] Sofronov, D., Demidov, O., Doroshenko, A., Sofronova, E., Shaposhnyk, A., Kapustnik, O., & Mateychenko, P. (2024). Formation of TiO2 particles during thermal decomposition of Ti(NO3)4, TiOF2 and TiOSO4. Journal of Materials Research and Technology. View Source
• [3] Kim, H.-S., Campbell, S. A., Gilmer, D. C., Kaushik, V., Conner, J., Prabhu, L., & Anderson, A. (1999). Determination of effects of deposition and anneal properties for tetranitratotitanium deposited TiO2 dielectrics. View Source
• [4] Ptable. (n.d.). Hafnium nitrate. Retrieved May 13, 2026. View Source
